

Technical Guide: 3-Vinylaniline (3-Aminostyrene)

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Compound of Interest

Compound Name: 3-Vinylaniline

Cat. No.: B102275

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This document provides a technical overview of **3-Vinylaniline**, also known as 3-Aminostyrene, focusing on its core physicochemical properties. It is intended for researchers, scientists, and professionals in drug development and chemical synthesis.

Core Molecular Data

3-Vinylaniline is an aniline derivative featuring a vinyl group substituent. This structure makes it a valuable monomer for the synthesis of functionalized polymers and a versatile intermediate in the production of pharmaceuticals, pigments, and other fine chemicals.^[1]

The fundamental molecular and physical properties of **3-Vinylaniline** are summarized below.

Data Presentation: Physicochemical Properties of **3-Vinylaniline**

Property	Value
Molecular Formula	C8H9N[2][3][4]
Molecular Weight	119.16 g/mol [2][3][5]
CAS Number	15411-43-5[2][3]
IUPAC Name	3-ethenylaniline[5]
Synonyms	3-Aminostyrene, m-Vinyylaniline, 3-Ethenyl-Benzenamine[2][4]
Density	1.051 g/mL at 25 °C
Boiling Point	212.46°C (approximate)[2]
Refractive Index	n20/D 1.611
Flash Point	98.9 °C (closed cup)

Experimental Protocols: Synthesis

A common method for the production of **3-Vinyylaniline** is the selective hydrogenation of 3-nitrostyrene.[1][3]

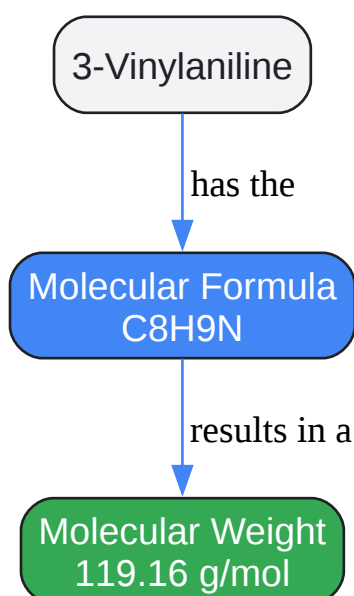
Methodology: Selective Hydrogenation of 3-Nitrostyrene

- **Reactor Preparation:** A 100 mL high-pressure reactor is charged with 3-nitrostyrene (1 mmol) and a palladium-based catalyst (e.g., 0.96 mol% Pd) suspended in a solvent such as tetrahydrofuran (THF, 10 mL) under an inert atmosphere.[3]
- **Inerting:** The reactor is purged with nitrogen gas three times to eliminate atmospheric oxygen.[3]
- **Reaction Conditions:** The vessel is pressurized with syngas (a mixture of carbon monoxide and hydrogen) to approximately 150 psi. The reaction mixture is then heated to 70°C and stirred at 400 rpm for 6 hours.[3]
- **Work-up:** After the reaction period, the reactor is cooled to ambient temperature, and the excess gas pressure is carefully released.[3]

- Purification and Analysis: The resulting mixture is filtered to remove the catalyst. The filtrate, containing the **3-Vinylaniline** product, is then collected for extraction and subsequent analysis by methods such as Gas Chromatography (GC), Gas Chromatography-Mass Spectrometry (GC-MS), and Nuclear Magnetic Resonance (NMR) spectroscopy to confirm purity and structure.[3]

Visualization of Key Information

The logical relationship between the compound's common name, its chemical formula, and its calculated molecular weight is illustrated below.



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Fig. 1: Hierarchical relationship of **3-Vinylaniline** data.

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